5-Chloro-1H-inden-2(3H)-one proper disposal procedures

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Compound of Interest

Compound Name:	*5-Chloro-1H-inden-2(3H)-one*
CAS No.:	*74444-81-8*
Cat. No.:	*B1592142*

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Operational Disposal Guide: **5-Chloro-1H-inden-2(3H)-one**

Part 1: Executive Safety & Logistics Summary

The Core Directive: **5-Chloro-1H-inden-2(3H)-one** (commonly referred to as 5-Chloro-2-indanone, CAS: 74444-81-8) must be strictly managed as Halogenated Organic Waste.[1] Under no circumstances should this compound enter non-halogenated solvent streams or aqueous drainage systems.

As a halogenated aromatic ketone, this compound presents a dual challenge: it is an environmental persistent organic pollutant (POP) precursor if improperly burned, and a potential alkylating agent/irritant in the laboratory. Disposal protocols must prioritize High-Temperature Incineration (HTI) with flue gas scrubbing to neutralize hydrochloric acid (HCl) byproducts and prevent dioxin formation.[1]

Chemical Identity & Hazard Profile

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Parameter	Specification
Chemical Name	5-Chloro-1H-inden-2(3H)-one (5-Chloro-2-indanone)
CAS Number	74444-81-8 (Isomer analog: 5-Chloro-1-indanone, CAS 42348-86-7)
Molecular Formula	C_9H_7ClO
Physical State	Solid (typically off-white to yellow powder)
Primary Hazards	Irritant (Skin/Eye/Respiratory), Aquatic Toxicity
Waste Classification	Halogenated Organic (RCRA Hazardous Waste)

Part 2: Operational Disposal Protocol

Pre-Disposal Stabilization & Segregation

Before moving the material from the fume hood, you must characterize its state. The presence of the chlorine atom on the aromatic ring dictates the segregation logic.

- The Causality of Segregation: You must separate this waste from strong oxidizers and strong bases.
  - Why? Chlorinated ketones can undergo complex condensation reactions or haloform-type degradation in the presence of strong alkalis, potentially generating heat or toxic byproducts.[1]
  - Why? Mixing with non-halogenated solvents (e.g., acetone, ethanol) dilutes the chlorine content, making the waste stream "expensive" to burn (requires halogenated pricing) while contaminating cheaper fuel-blending streams.[1]

Waste Stream Decision Matrix

Scenario A: Pure Solid Waste (Expired/Excess Reagent)[1]

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Glass is acceptable but poses a breakage risk during transport.

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- Labeling: Mark clearly as "Hazardous Waste - Solid, Toxic, Halogenated."
- Chemical Name: Write the full IUPAC name. Do not use abbreviations like "Cl-Indanone."

Scenario B: Solution Waste (Reaction Mixtures/Mother Liquor)[1]

- Compatibility Check: Ensure the solvent carrier is compatible with halogenated waste drums.
  - Compatible: Dichloromethane, Chloroform, Ethyl Acetate (if mixed).[1]
  - Incompatible: Strong acids (Sulfuric), Strong bases (NaOH).[1]
- PH Check: If the reaction mixture was acidic or basic, neutralize to pH 6–8 before adding to the waste drum to prevent drum corrosion or gas evolution.
- Stream Selection: Pour into the Halogenated Solvent Waste carboy.

Part 3: Visualization of Disposal Workflow

The following diagram illustrates the decision logic for disposing of **5-Chloro-1H-inden-2(3H)-one**. This workflow ensures compliance with EPA RCRA regulations and prevents cross-contamination of waste streams.

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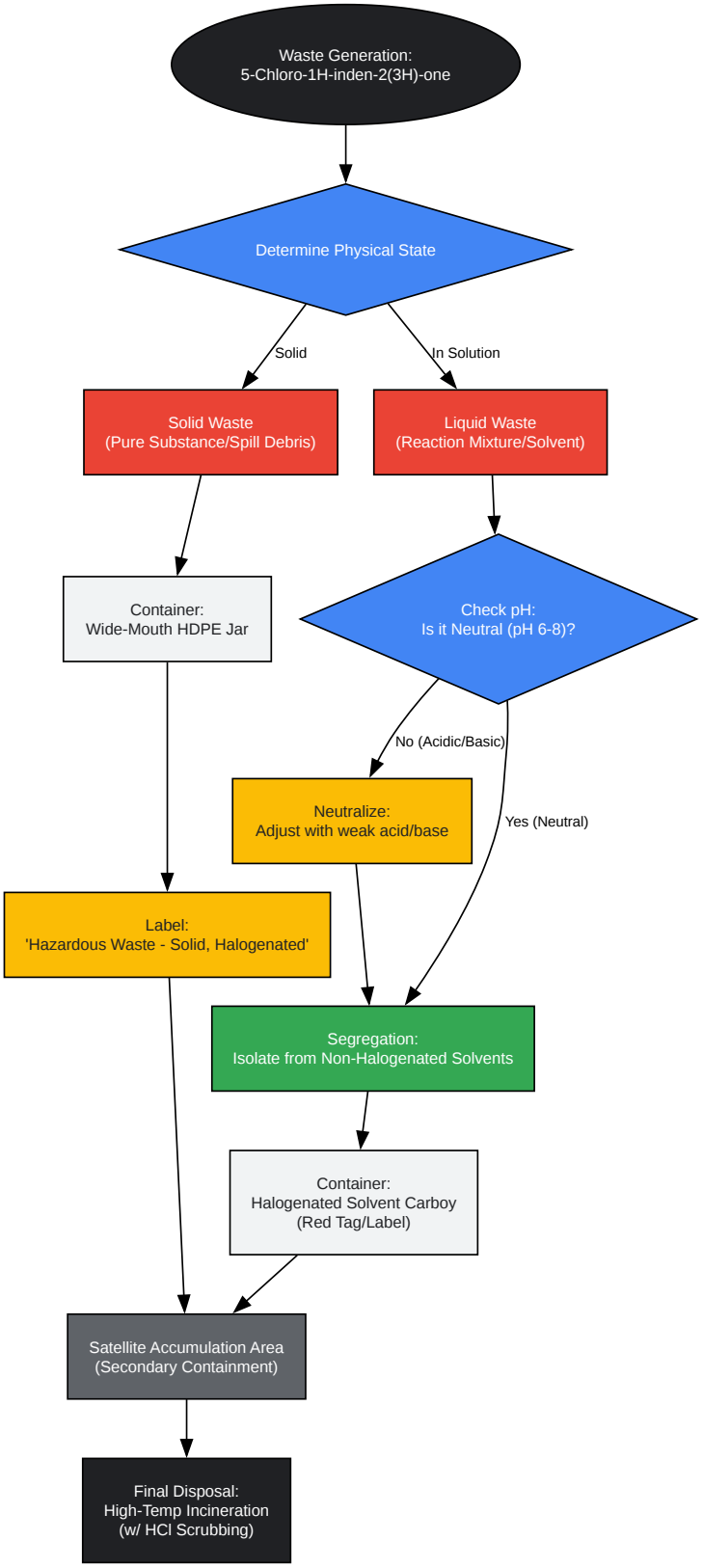

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Figure 1: Decision tree for the segregation and packaging of halogenated indanone waste, ensuring regulatory compliance and incineration safety.

Part 4: Emergency Contingencies

In the event of a spill or exposure, immediate action is required.[2] This compound is an irritant and potential sensitizer.[3][4]

- Spill Management (Solid):
  - Do not dry sweep (creates dust).
  - Cover with a wet absorbent pad or use a HEPA-filtered vacuum.[1]
  - Place debris in the Solid Halogenated Waste container.
- Spill Management (Liquid/Solution):
  - Absorb with vermiculite or polypropylene pads.
  - Do not use sawdust (combustible).
  - Collect in a sealed bag/container and label as halogenated debris.
- Exposure:
  - Skin: Wash with soap and water for 15 minutes.[2] Chlorinated aromatics are lipophilic; water alone is insufficient.
  - Eyes: Flush for 15 minutes.[2] Seek medical attention immediately.

Part 5: References & Authority

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